

Essential Safety and Operational Guide for Handling Statolon

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Compound of Interest

Compound Name:	Statolon
CAS No.:	11006-77-2
Cat. No.:	B1172468

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Disclaimer: No specific Safety Data Sheet (SDS) for **Statolon** is readily available. The following guidance is based on general safety and handling principles for potent, biologically active substances and should be supplemented by a thorough risk assessment by the user's institution.

Statolon is an antiviral agent and an inducer of interferon, historically derived from the mold *Penicillium stoloniferum*. Its activity is attributed to the presence of a mycovirus containing double-stranded RNA (dsRNA). Due to its biological activity, it should be handled with care in a laboratory setting to minimize exposure.

Compound Information

Property	Information	Cite
CAS Number	11006-77-2	
Description	A polyanionic polysaccharide from <i>Penicillium stoloniferum</i> .	
Biological Activity	Induces interferon production, exhibiting antiviral properties.	[1]

Personal Protective Equipment (PPE) and Handling Plan

Given the lack of specific toxicity data, a conservative approach to handling **Statolon** is recommended, treating it as a potentially hazardous compound.

Engineering Controls

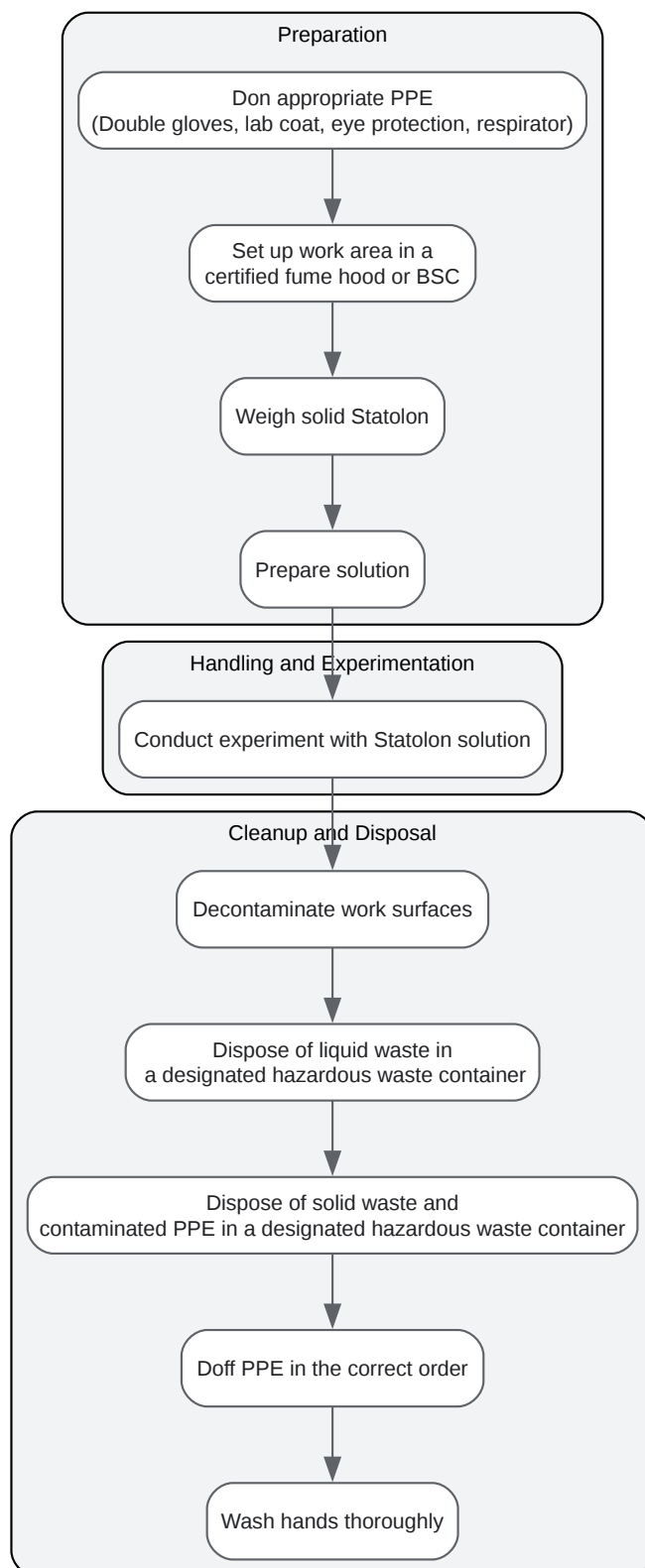
- Ventilation: All handling of solid **Statolon** and preparation of solutions should be conducted in a certified chemical fume hood or a biological safety cabinet to prevent inhalation of airborne particles.

Personal Protective Equipment (PPE)

PPE Item	Specification	Rationale
Gloves	Double-gloving with powder-free nitrile gloves.	Prevents skin contact and cross-contamination. The outer glove should be removed and disposed of immediately after handling.
Eye Protection	Chemical splash goggles or a face shield worn over safety glasses.	Protects eyes from splashes and airborne particles.
Lab Coat	A disposable, solid-front lab coat with tight-fitting cuffs.	Provides a barrier against contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N95 or higher-level respirator.	Recommended when handling the powdered form or if there is a risk of aerosolization.

Operational Workflow for Handling Statolon

The following diagram outlines the procedural steps for the safe handling of **Statolon** in a laboratory setting.



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Caption: Operational workflow for handling Statolon.

Disposal Plan

All waste generated from handling **Statolon** must be treated as hazardous chemical waste.

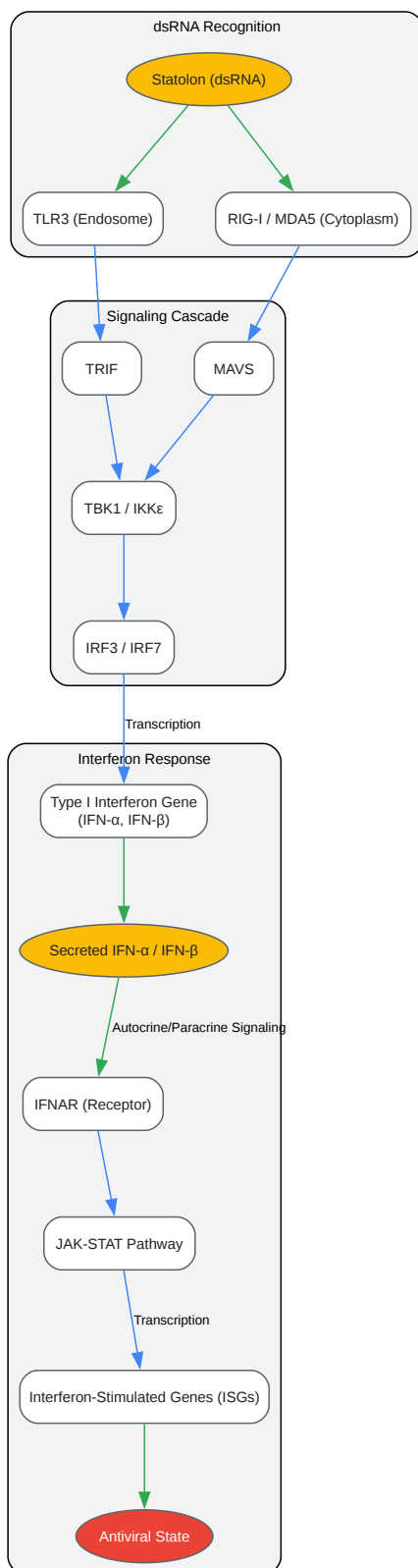
- **Solid Waste:** Unused or expired solid **Statolon**, as well as contaminated consumables (e.g., weigh boats, pipette tips, gloves, lab coats), should be collected in a clearly labeled, sealed hazardous waste container.
- **Liquid Waste:** Solutions containing **Statolon** should be collected in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not dispose of down the drain.
- **Decontamination:** Work surfaces should be decontaminated with an appropriate cleaning agent (e.g., 70% ethanol), and the cleaning materials should be disposed of as solid hazardous waste.

Experimental Protocols: Mechanism of Action

Statolon's antiviral activity stems from its ability to induce the production of interferons. This is believed to be triggered by the dsRNA component of the mycovirus found in **Statolon** preparations. The dsRNA is recognized by host cell pattern recognition receptors (PRRs), initiating a signaling cascade that leads to the expression of type I interferons.

Signaling Pathway of Statolon-Induced Interferon Response

The diagram below illustrates the putative signaling pathway initiated by the dsRNA component of **Statolon**.



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Caption: Putative signaling pathway for **Statolon**-induced interferon response.

Pathway Description:

- Recognition: The dsRNA from **Statolon** is recognized by Toll-like receptor 3 (TLR3) within endosomes or by RIG-I-like receptors (RLRs) such as RIG-I and MDA5 in the cytoplasm.[2]
- Signaling Cascade: This recognition activates downstream adaptor proteins (TRIF for TLR3, MAVS for RLRs), which converge on the activation of kinases like TBK1.[2]
- Interferon Production: These kinases phosphorylate and activate transcription factors IRF3 and IRF7, which translocate to the nucleus and induce the transcription of type I interferon genes (e.g., IFN- α and IFN- β).
- Interferon Signaling: The newly synthesized interferons are secreted and bind to the interferon- α/β receptor (IFNAR) on the surface of the same or neighboring cells.
- Antiviral State: This binding activates the JAK-STAT signaling pathway, leading to the transcription of hundreds of interferon-stimulated genes (ISGs) that establish an antiviral state in the cell, inhibiting viral replication.

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References

- 1. Inhibition of influenza virus and interferon response intranasally with statolon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [invivogen.com](https://www.invivogen.com) [[invivogen.com](https://www.invivogen.com)]
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